

Technical Profile: 2-Chloro-N-(2,6-dibromo-4-methylphenyl)acetamide

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Compound of Interest

Compound Name: 2-chloro-N-(2,6-dibromo-4-methylphenyl)acetamide

CAS No.: 96686-53-2

Cat. No.: B1621212

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CAS Registry Number: 96686-53-2[1][2]

Executive Summary

2-Chloro-N-(2,6-dibromo-4-methylphenyl)acetamide (CAS 96686-53-2) is a halogenated acetanilide derivative characterized by significant steric hindrance around the amide bond.[1] Structurally, it consists of a 4-methylaniline core substituted with bromine atoms at the 2 and 6 positions, acylated with a chloroacetyl group.

This compound serves as a critical electrophilic intermediate in organic synthesis. The

-chloro moiety is highly reactive toward nucleophiles (amines, thiols, alkoxides), making this molecule a "scaffold" for constructing complex, sterically congested pharmacological agents, including analogs of lidocaine and other anti-arrhythmic or anesthetic drugs where metabolic stability is required.

Chemical Identity & Physicochemical Properties[2] [3][4][5][6]

The steric bulk provided by the bromine atoms at the ortho positions (2,6) protects the amide bond from enzymatic hydrolysis, a feature often exploited in medicinal chemistry to extend the half-life of bioactive molecules.

Table 1: Physicochemical Specifications

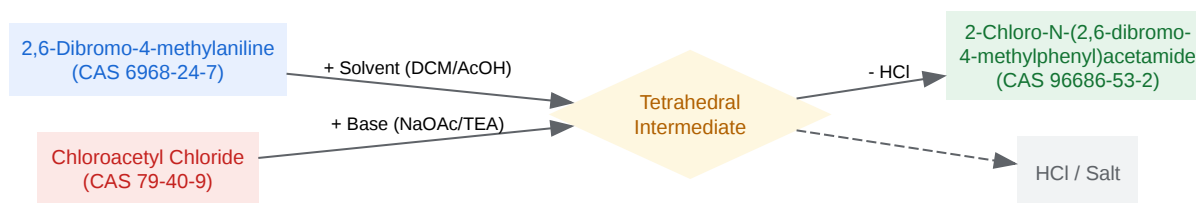
Property	Specification
CAS Number	96686-53-2
IUPAC Name	2-Chloro-N-(2,6-dibromo-4-methylphenyl)acetamide
Molecular Formula	
Molecular Weight	341.43 g/mol
Appearance	White to off-white crystalline solid
Melting Point	180–185 °C (Typical for analogous dibromoacetanilides)
Solubility	Soluble in DCM, DMSO, DMF, Chloroform; Insoluble in Water
Reactivity	Potent alkylating agent (-chloro group); Amide stable to mild acid/base

Synthesis & Production Protocol

The synthesis of CAS 96686-53-2 requires overcoming the steric hindrance of the 2,6-dibromo-4-methylaniline precursor. Standard Schotten-Baumann conditions (aqueous base) often fail or result in low yields due to the poor nucleophilicity of the hindered amine.

Recommended Approach: Anhydrous acylation using Chloroacetyl Chloride in the presence of a non-nucleophilic base or under reflux in glacial acetic acid with sodium acetate.

Reaction Pathway[3][4][5]



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Figure 1: Synthetic pathway for the acylation of hindered aniline precursors.

Detailed Experimental Protocol

Objective: Synthesize 10.0 g of **2-Chloro-N-(2,6-dibromo-4-methylphenyl)acetamide**.

Reagents:

- Precursor: 2,6-Dibromo-4-methylaniline (CAS 6968-24-7): 8.0 g (~30 mmol).
- Reagent: Chloroacetyl chloride (CAS 79-40-9): 4.0 mL (~50 mmol, 1.6 eq).
- Solvent: Glacial Acetic Acid (AcOH): 40 mL.
- Base/Buffer: Sodium Acetate (anhydrous): 4.0 g.

Procedure:

- **Dissolution:** In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 8.0 g of 2,6-dibromo-4-methylaniline in 40 mL of glacial acetic acid. Add 4.0 g of sodium acetate.
 - Note: The sodium acetate acts as a buffer to neutralize the HCl generated, preventing the protonation of the unreacted aniline, which would further reduce its nucleophilicity.
- **Addition:** Cool the mixture to 10–15 °C. Add chloroacetyl chloride dropwise over 15 minutes using a pressure-equalizing addition funnel.
 - Caution: Chloroacetyl chloride is a lachrymator. Perform in a fume hood.

- **Reaction:** Allow the mixture to warm to room temperature, then heat to 50–60 °C for 2 hours. Monitor reaction progress via TLC (Eluent: 20% Ethyl Acetate in Hexanes). The starting aniline spot should disappear.
- **Quenching:** Pour the reaction mixture slowly into 200 mL of ice-cold water with vigorous stirring. The product will precipitate as a white/off-white solid.
- **Isolation:** Filter the solid using a Buchner funnel. Wash the filter cake copiously with cold water (3 x 50 mL) to remove acetic acid and salts.
- **Purification:** Recrystallize the crude solid from Ethanol/Water (9:1) or hot Ethyl Acetate.
- **Drying:** Dry the crystals in a vacuum oven at 45 °C for 12 hours.

Applications in Drug Development[5]

This compound is primarily utilized as an intermediate for synthesizing Type I anti-arrhythmic drugs and local anesthetics that require resistance to amidases.

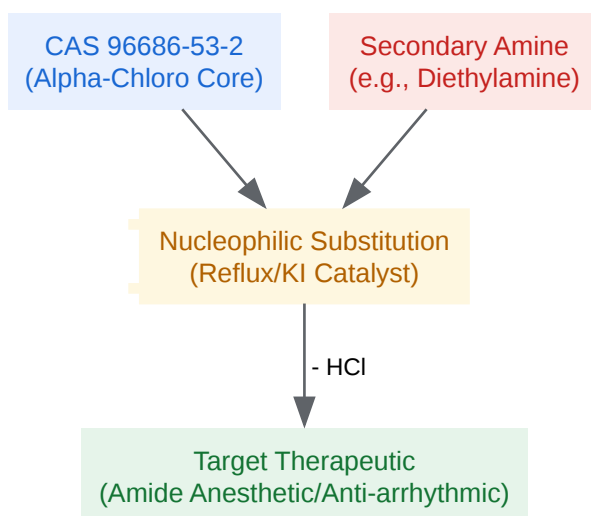
Mechanism of Action (Downstream Products)

The

-chloro group is a "warhead" designed to be displaced by secondary amines (e.g., diethylamine, piperazine).

- **Nucleophilic Substitution (**

): The chlorine atom is displaced by an amine.
- **Resulting Pharmacophore:** An amino-acetamide structure (typical of Lidocaine/Mepivacaine class).
- **Steric Shielding:** The 2,6-dibromo substitution creates a "molecular shield," preventing esterases and amidases from accessing the carbonyl carbon, thereby prolonging the drug's duration of action.



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Figure 2: Downstream functionalization workflow.

Safety & Handling (E-E-A-T)

Hazard Classification:

- Skin/Eye Irritant: The compound is an alkylating agent. Direct contact can cause irritation or sensitization.
- Lachrymator Potential: While less volatile than chloroacetyl chloride, the dust can be irritating to mucous membranes.

Handling Protocols:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Containment: Weigh and handle the solid in a fume hood to avoid dust inhalation.
- Waste Disposal: Dispose of as halogenated organic waste. Do not mix with strong alkalis during disposal to prevent uncontrolled hydrolysis.

References

- National Center for Biotechnology Information (NCBI). (n.d.). 2,6-Dibromo-4-methylaniline (Precursor CAS 6968-24-7). PubChem Compound Summary. Retrieved from [\[Link\]](#)

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Sources

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